

A Comparative Guide to BM 15766 Sulfate Suppliers for the Research Community

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Compound of Interest

Compound Name: BM 15766 sulfate

Cat. No.: B3290633

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For researchers and drug development professionals, the consistency and quality of chemical reagents are paramount to achieving reliable and reproducible experimental outcomes. This guide provides a side-by-side comparison of various suppliers of **BM 15766 sulfate**, a potent inhibitor of 7-dehydrocholesterol reductase. The objective is to offer a clear, data-driven overview to aid in the selection of the most suitable supplier for your research needs.

Data Presentation: A Quantitative Comparison

The following table summarizes the key quality and supply attributes of **BM 15766 sulfate** from prominent suppliers. Data is based on publicly available information from supplier websites and documentation.

| Parameter | Sigma-Aldrich | MedchemExpress | AbMole BioScience | Santa Cruz Biotechnology | BioCat GmbH |
|--------------------------|--|--|--|--|--|
| Purity (as stated) | ≥98% (HPLC) [1] | 98.20% (lot specific)[2] | >98% | ≥98%[3] | Not specified |
| Analytical Data Provided | Certificate of Analysis (requires lot #)[4] | COA, HNMR, RP-HPLC, LCMS (available for download)[5] | COA, MSDS (available upon request) | Certificate of Analysis (lot specific)[3] | Datasheet |
| Molecular Formula | C ₂₂ H ₂₅ ClN ₂ O ₂ · H ₂ SO ₄ [1] | C ₂₂ H ₂₅ ClN ₂ O ₂ · H ₂ SO ₄ | C ₂₂ H ₂₅ ClN ₂ O ₂ · H ₂ SO ₄ | C ₂₂ H ₂₅ ClN ₂ O ₂ · H ₂ SO ₄ [3] | C ₂₂ H ₂₇ ClN ₂ O ₆ S[3] |
| Molecular Weight | 482.98[1] | 482.98 | 482.98 | 482.98[3] | 482.98[3] |
| Solubility | DMSO: 4 mg/mL, Insoluble in water[4][6] | Soluble in DMSO[2] | Not specified | Not specified | Not specified |
| Storage Temperature | 2-8°C[4][1][6] | Powder: -20°C (3 years), 4°C (2 years); In solvent: -80°C (6 months), -20°C (1 month)[5] | Powder: -20°C (3 years), 4°C (2 years); In solvent: -80°C (6 months), -20°C (1 month) | Not specified | Not specified |

Experimental Protocols

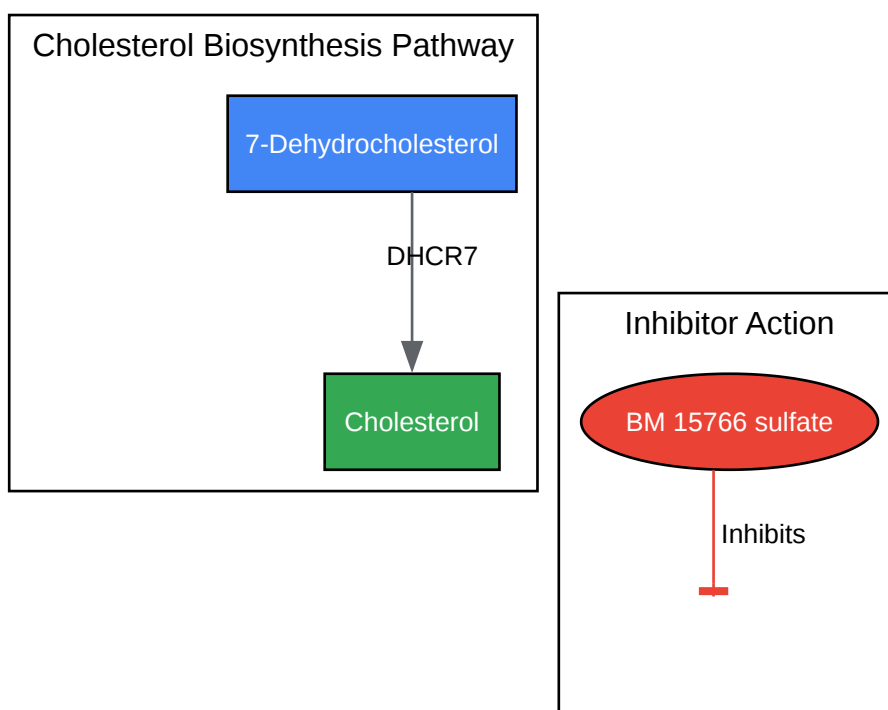
Detailed, lot-specific experimental protocols are typically not publicly disclosed by suppliers. However, a general methodology for determining the purity of a compound like **BM 15766 sulfate** via High-Performance Liquid Chromatography (HPLC) is outlined below.

Representative HPLC Purity Analysis Protocol:

- **Instrumentation:** A standard HPLC system equipped with a UV detector, a C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size), and an autosampler.
- **Mobile Phase:** A gradient of two solvents, typically acetonitrile and water, both containing a small amount of an ion-pairing agent like trifluoroacetic acid (TFA) to improve peak shape. The gradient would run from a lower to a higher concentration of acetonitrile over a set period.
- **Sample Preparation:** A known concentration of the **BM 15766 sulfate** standard is accurately weighed and dissolved in a suitable solvent, such as DMSO, to a final concentration appropriate for HPLC analysis (e.g., 1 mg/mL).
- **Injection Volume:** A small volume of the sample solution (e.g., 10 µL) is injected onto the column.
- **Detection:** The UV detector is set to a wavelength where the analyte has maximum absorbance, determined from its UV spectrum.
- **Data Analysis:** The chromatogram is analyzed to determine the area of the main peak corresponding to **BM 15766 sulfate** and any impurity peaks. The purity is calculated as the percentage of the main peak area relative to the total area of all peaks.

Visualizing the Mechanism of Action

BM 15766 sulfate is an inhibitor of 7-dehydrocholesterol reductase (DHCR7), the enzyme that catalyzes the final step in the Kandutsch-Russell pathway of cholesterol biosynthesis. The following diagram illustrates this inhibitory action.

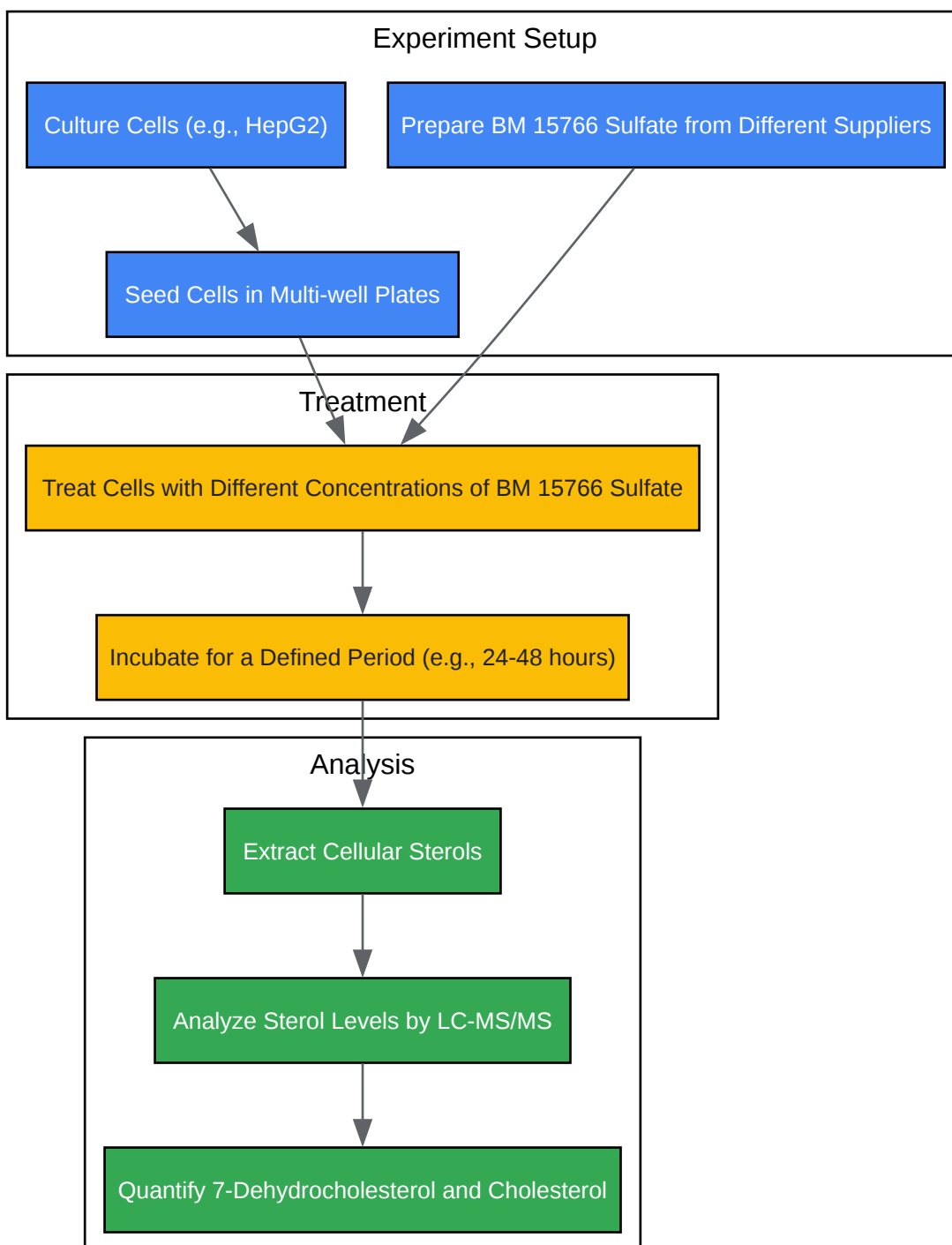


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Caption: Inhibition of DHCR7 by **BM 15766 sulfate** in the cholesterol biosynthesis pathway.

Experimental Workflow for Assessing Compound Efficacy

To assess the biological activity of **BM 15766 sulfate** from different suppliers, a standardized cell-based assay can be employed. The workflow below outlines the key steps in such an experiment.



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Caption: Workflow for evaluating the efficacy of **BM 15766 sulfate** in a cell-based assay.

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